

Technical Guide: Molecular Weight of N-(3,4-dimethoxyphenethyl)formamide

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Compound of Interest

Compound Name: N-(3,4-dimethoxyphenethyl)formamide

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight for the compound **N-(3,4-dimethoxyphenethyl)formamide**. The information is based on its chemical formula and the standard atomic weights of its constituent elements.

Chemical Identity

N-(3,4-dimethoxyphenethyl)formamide is an organic compound with the chemical formula $C_{11}H_{15}NO_3$.^{[1][2][3][4]} It is recognized as a process-related impurity in the synthesis of Tetrabenazine, an antipsychotic medication.^{[4][5]}

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **N-(3,4-dimethoxyphenethyl)formamide** is detailed below.

Table 1: Atomic Composition and Weight Contribution

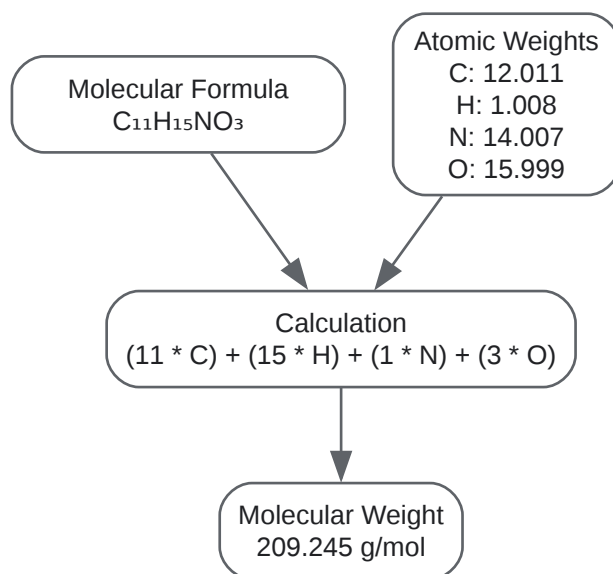
Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	11	12.011[6][7][8][9]	132.121
Hydrogen	H	15	1.008[10][11][12][13]	15.120
Nitrogen	N	1	14.007[14][15][16][17][18]	14.007
Oxygen	O	3	15.999[19][20][21][22]	47.997
Total	209.245			

Based on this calculation, the molecular weight of **N-(3,4-dimethoxyphenethyl)formamide** is approximately 209.25 g/mol . This value is consistent with figures found in chemical databases and supplier specifications.[1][2][3][5]

Experimental Protocols and Visualizations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on established atomic weights. As such, there are no experimental protocols or signaling pathways to be described for this specific inquiry. The logical relationship for the calculation is a straightforward summation as presented in Table 1.

For illustrative purposes, the logical flow of the molecular weight calculation is presented below.



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Caption: Logical workflow for calculating molecular weight.

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